

# Chemical and Analytical Comparison of Axitinib Impurities

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## Compound Focus: Axitinib Impurity 2

CAS No.: 1428728-83-9

Cat. No.: S1790298

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The table below summarizes the available information for Axitinib Sulfone and lists related impurities for reference.

Property	Axitinib Sulfone	Related Impurities (for context)
Chemical Name	Axitinib Sulfone Impurity [1]	N-Methyl-2-((3-(2-(pyridin-2-yl)ethyl)-1H-indazol-6-yl)thio)benzamide (Impurity F) [2] [1] [3]
CAS Number	1348536-59-3 [1]	1443118-73-7 [2] [1] [3]
Molecular Formula	C22H18N4O3S [1]	C22H20N4OS [2] [1] [3]
Molecular Weight	418.47 g/mol [1]	388.49 g/mol [1] [3]
Chemical Structure	Oxidation product at the sulfide moiety	Alkyl derivative (ethylpyridine) at the indazole nitrogen [2] [3]
Key Identification	Further oxidation product of Axitinib Sulfoxide [1]	Process-related impurity or metabolite

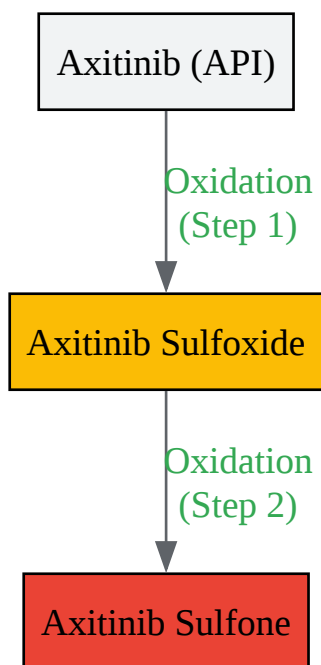
## Experimental Data and Characterization

For the Axitinib Sulfone impurity, the following experimental approaches are standard for its characterization and quantification:

- **Analytical Method Development and Validation (HPLC):** A reverse-phase HPLC method is the primary technique.
  - **Column:** C18 (e.g., 250 mm x 4.6 mm, 5  $\mu$ m)
  - **Mobile Phase:** A gradient mixture of a phosphate or formate buffer (pH adjusted) and an organic modifier like acetonitrile or methanol is typically employed to achieve separation.
  - **Detection:** UV detection at a wavelength relevant to axitinib's structure (e.g., 230-280 nm).
  - **Method Validation:** The method must be validated for parameters including **specificity** (to prove separation from other impurities and the main peak), **accuracy** (through spike-recovery experiments), **precision**, and **linearity** over a specified range.
- **Structural Elucidation:**
  - **Mass Spectrometry (MS):** High-Resolution Mass Spectrometry (HRMS) confirms the molecular formula by matching the exact mass. LC-MS/MS is used to study fragmentation patterns [1].
  - **Spectroscopic Techniques:**  **$^1\text{H}$  NMR** and  **$^{13}\text{C}$  NMR** spectroscopy are used to confirm the molecular structure by characterizing the proton and carbon environments.

## Synthesis and Formation Pathways

The formation of Axitinib Sulfone is a key part of the impurity profile.



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**Synthesis of Axitinib Sulfone:** The sulfone impurity is formed through a two-step oxidative pathway from the parent Axitinib drug substance. Axitinib first oxidizes to form **Axitinib Sulfoxide** (CAS 1347304-18-0) [1], which can undergo further oxidation to form the **Sulfone** derivative. This underscores the importance of controlling oxidation during manufacturing and storage.

## Quality Control and Practical Application

- **Use in Pharmaceutical Analysis:** Certified reference standards of these impurities are used for **analytical method development and validation**, **Quality Control (QC)** during commercial production, and filing regulatory applications like an **Abbreviated New Drug Application (ANDA)** [2].
- **Regulatory Compliance:** Detailed characterization data compliant with regulatory guidelines are supplied with these impurity standards. Traceability to pharmacopeial standards (USP/EP) can be provided where feasible [2].

## How to Proceed with Identifying Impurity 2

The term "Impurity 2" is not standardized across the industry, which may explain its absence in the search results. To obtain precise information:

- **Consult Official Sources:** Check the **Axitinib monograph** in the **United States Pharmacopeia (USP)** or **European Pharmacopoeia (Ph. Eur.)**. These documents list specified impurities with defined identification codes (e.g., Impurity A, B, C).
- **Contact Suppliers Directly:** Reach out to the specialty suppliers like **SynZeal** or **Pharmaffiliates** cited in the search results [2] [1]. They can provide the most current and comprehensive data, including certificates of analysis for their listed impurities, which can help cross-reference the identity of "Impurity 2."

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## References

1. - Axitinib | Pharmaffiliates - Impurities - axitinib impurities [pharmaffiliates.com]
2. F | 1443118-73-7 | SynZeal Axitinib Impurity [synzeal.com]
3. F | CAS No- 1443118-73-7 | Simson Pharma Limited Axitinib Impurity [simsonpharma.com]

To cite this document: Smolecule. [Chemical and Analytical Comparison of Axitinib Impurities].

Smolecule, [2026]. [Online PDF]. Available at:

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